

An In-depth Technical Guide to 1-Chloro-4-methoxybutane

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Chloro-4-methoxybutane

Cat. No.: B125409

[Get Quote](#)

This document provides core technical data on **1-Chloro-4-methoxybutane**, a chemical compound relevant to various research and development applications. The information is presented for researchers, scientists, and drug development professionals.

Physicochemical Properties

The fundamental molecular properties of **1-Chloro-4-methoxybutane** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₅ H ₁₁ ClO [1] [2] [3] [4]
Molecular Weight	122.59 g/mol [1] [2] [4] [5]
Exact Mass	122.049843 u [4] [6]

Molecular Structure

The structural formula of a molecule dictates its chemical behavior and interactions. **1-Chloro-4-methoxybutane** consists of a four-carbon butane chain with a chlorine atom at one terminus (position 1) and a methoxy group at the other (position 4).

Caption: Atomic connectivity in **1-Chloro-4-methoxybutane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. scbt.com [scbt.com]
- 3. Butane, 1-chloro-4-methoxy- [webbook.nist.gov]
- 4. 1-Chloro-4-methoxybutane | C₅H₁₁ClO | CID 87363 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. 1-Chloro-4-methoxybutane | CAS#:17913-18-7 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Chloro-4-methoxybutane]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125409#1-chloro-4-methoxybutane-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com